

3-Methoxycyclohexene molecular weight and formula

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Compound of Interest

Compound Name: 3-Methoxycyclohexene

Cat. No.: B1595103

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In-depth Technical Guide: 3-Methoxycyclohexene

For Researchers, Scientists, and Drug Development Professionals

Core Molecular Information

3-Methoxycyclohexene is a cyclic ether and an unsaturated organic compound. Its fundamental molecular details are pivotal for its use in chemical synthesis and research.

- Molecular Formula: $C_7H_{12}O$ [1][2][3][4][5]
- Molecular Weight: 112.17 g/mol [1][4][5]

Physicochemical Data Summary

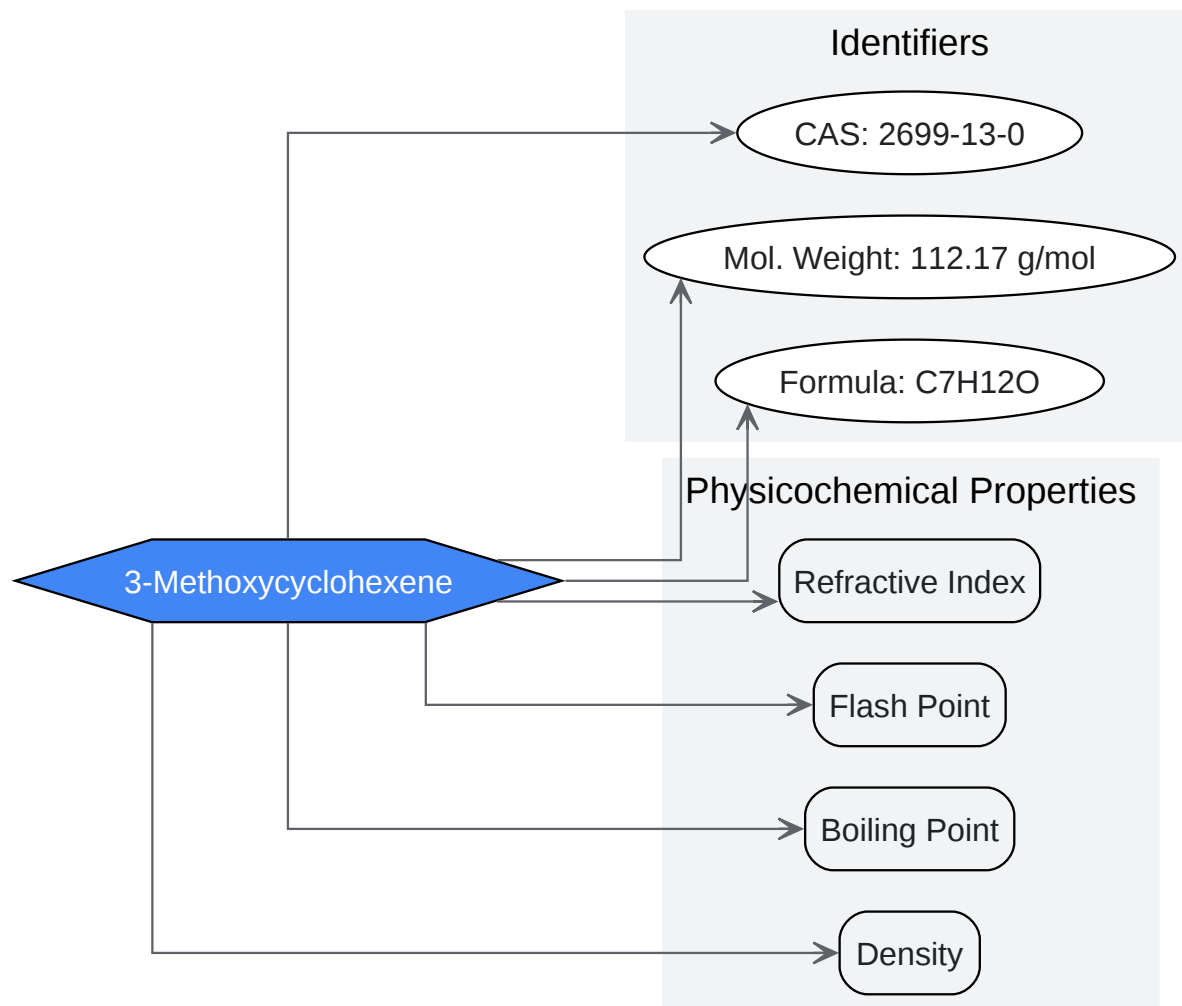
The following table summarizes the key physical and chemical properties of **3-Methoxycyclohexene**, providing a comprehensive overview for experimental planning and execution.

Property	Value	Reference
CAS Number	2699-13-0	[1] [2] [3] [5]
Density	0.89 g/cm ³	[2]
Boiling Point	137.3 °C at 760 mmHg	[2]
Flash Point	26.9 °C	[2]
Refractive Index	1.4530-1.4570	[2]
Vapor Pressure	8.78 mmHg at 25°C	[2]
LogP	1.74150	[2]
Physical State	Liquid	
Appearance	Colorless to Almost colorless clear liquid	

Logical Relationship of Key Identifiers and Properties

The following diagram illustrates the interconnectedness of the core identifiers and physicochemical properties of **3-Methoxycyclohexene**.

3-Methoxycyclohexene: Core Data Relationships

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Caption: A diagram showing the relationship between the central compound and its identifiers and properties.

Experimental Protocols and Biological Activity

A thorough review of publicly available scientific literature and chemical databases did not yield specific, detailed experimental protocols or established biological signaling pathways

associated with **3-Methoxycyclohexene**. The compound is primarily documented as a chemical intermediate. As such, its applications in drug development and its interactions with biological systems are not well-characterized in the existing literature.

Researchers interested in the potential biological activity of **3-Methoxycyclohexene** would need to undertake foundational in vitro and in vivo studies to determine its pharmacological and toxicological profiles.

Conclusion

This technical guide provides the core molecular and physicochemical data for **3-Methoxycyclohexene**. While the compound's fundamental properties are well-documented, there is a notable absence of information regarding its biological activity and established experimental protocols in the context of drug development. This suggests that **3-Methoxycyclohexene** is likely a starting material or intermediate in organic synthesis rather than a compound with known biological effects. Further research would be necessary to explore any potential pharmacological applications.

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